

Application Note: Methodology for Measuring Ionic Conductivity of NaPF₆ Solutions

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Compound of Interest

Compound Name: Sodium hexafluorophosphate

Cat. No.: B108198

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sodium hexafluorophosphate (NaPF₆) is a crucial salt used in the electrolyte of sodium-ion batteries (SIBs), which are emerging as a sustainable alternative to lithium-ion technologies. The ionic conductivity of the electrolyte is a paramount parameter that dictates battery performance, including power density and charging rates. It quantifies the ability of the electrolyte to transport sodium ions between the anode and cathode. Therefore, accurate and reproducible measurement of ionic conductivity is essential for characterizing electrolyte formulations, ensuring quality control, and developing next-generation energy storage devices. This document provides a detailed protocol for measuring the ionic conductivity of NaPF₆ solutions using Electrochemical Impedance Spectroscopy (EIS).

Principle of Measurement

Electrochemical Impedance Spectroscopy (EIS) is a non-destructive technique used to probe the electrical properties of materials.^[1] The method involves applying a small amplitude sinusoidal AC voltage (e.g., 10 mV) to the electrolyte sample over a wide range of frequencies (e.g., 1 MHz to 1 Hz) and measuring the resulting current response.^{[2][3]} The impedance (Z), which is the frequency-dependent resistance, is then determined.

By plotting the imaginary part of the impedance against the real part (a Nyquist plot), the bulk resistance (R_b) of the electrolyte can be extracted. The ionic conductivity (σ) is then calculated

using the measured resistance and the geometric factor of the measurement cell, known as the cell constant (K).

$$\sigma = K / R_b$$

Experimental Protocol: Electrochemical Impedance Spectroscopy (EIS)

This protocol details the step-by-step procedure for measuring the ionic conductivity of NaPF₆ solutions.

Materials and Equipment

- Chemicals:
 - **Sodium hexafluorophosphate** (NaPF₆), battery grade (≥99.9%)
 - Anhydrous organic carbonate solvents (e.g., Ethylene Carbonate (EC), Diethyl Carbonate (DEC), Propylene Carbonate (PC))
 - Conductivity standard solution (e.g., 1413 μS/cm KCl solution)[2]
 - Deionized water and appropriate cleaning solvents (e.g., acetone, isopropanol)
- Equipment:
 - Argon-filled glovebox (<1 ppm H₂O and O₂)
 - Potentiostat with a frequency response analyzer (FRA) for EIS measurements
 - Conductivity cell (e.g., two-electrode closed cell like RHD instruments TSC 70)[2]
 - Temperature-controlled environment (e.g., incubator, circulating bath)
 - Analytical balance
 - Volumetric flasks and pipettes

- Karl-Fischer titrator for water content analysis

Protocol Steps

Step 1: Electrolyte Preparation (Inside a Glovebox)

- Dry all glassware and equipment (e.g., bottles, magnetic stir bars) in a vacuum oven at a suitable temperature (e.g., 80°C) for several hours before transferring into the glovebox.[\[2\]](#)
- Prepare the desired solvent mixture (e.g., EC:DEC 1:1 v/v) by accurately measuring the volumes or weights of the individual solvents.
- Calculate and weigh the required amount of NaPF₆ salt to achieve the target molar concentrations (e.g., 0.5 M, 1.0 M, 1.5 M).
- Gradually dissolve the NaPF₆ salt in the solvent mixture while stirring until a homogeneous solution is formed.
- (Optional but recommended) Measure the water content of the final electrolyte solutions using a Karl-Fischer titrator. Water content should typically be below 20-50 ppm.[\[2\]](#)[\[4\]](#)

Step 2: Conductivity Cell Constant Calibration

- Thoroughly clean and dry the conductivity cell.
- Introduce a precise volume of a standard conductivity solution (e.g., 70 µL of 1413 µS/cm KCl solution) into the cell.[\[2\]](#)
- Seal the cell and place it in the temperature-controlled environment, allowing it to equilibrate to a standard temperature (e.g., 25°C).
- Perform an EIS measurement on the standard solution using the parameters outlined in Step 4.
- Determine the resistance of the standard solution (Rstd) from the Nyquist plot.
- Calculate the cell constant (K) using the known conductivity of the standard (σstd): $K = \sigma_{std} \times R_{std}$.[\[2\]](#)

Step 3: Assembling the Measurement Cell (Inside a Glovebox)

- Clean and dry the conductivity cell after calibration.
- Using a micropipette, carefully transfer a precise volume of the prepared NaPF_6 electrolyte (e.g., 70 μL) into the cell.[\[2\]](#)
- Securely seal the cell to prevent any atmospheric contamination or solvent evaporation.

Step 4: EIS Measurement

- Place the sealed cell containing the NaPF_6 solution into the temperature-controlled environment (e.g., 25°C) and allow it to thermally equilibrate for at least 30 minutes.
- Connect the conductivity cell to the potentiostat.
- Set up the EIS measurement parameters:
 - Frequency Range: 1 MHz to 1 Hz
 - AC Amplitude: 10 mV
 - Measurement Mode: Potentiostatic
- Run the impedance measurement.

Step 5: Data Analysis

- Generate a Nyquist plot (Z'' vs. Z') from the acquired impedance data.
- The plot for a liquid electrolyte typically shows a semicircle at high frequencies followed by a capacitive tail at low frequencies. The bulk resistance (R_b) is the value on the real axis (Z') where the high-frequency semicircle intercepts it.
- For a more accurate determination, fit the impedance spectrum to a suitable equivalent circuit model, such as a simple resistor (R) in series with a constant phase element (Q), represented as $R+Q$.[\[2\]](#) The fitted value for R corresponds to the bulk resistance R_b .

- Calculate the ionic conductivity (σ) using the determined bulk resistance (R_b) and the previously calculated cell constant (K): $\sigma = K / R_b$.

Data Presentation

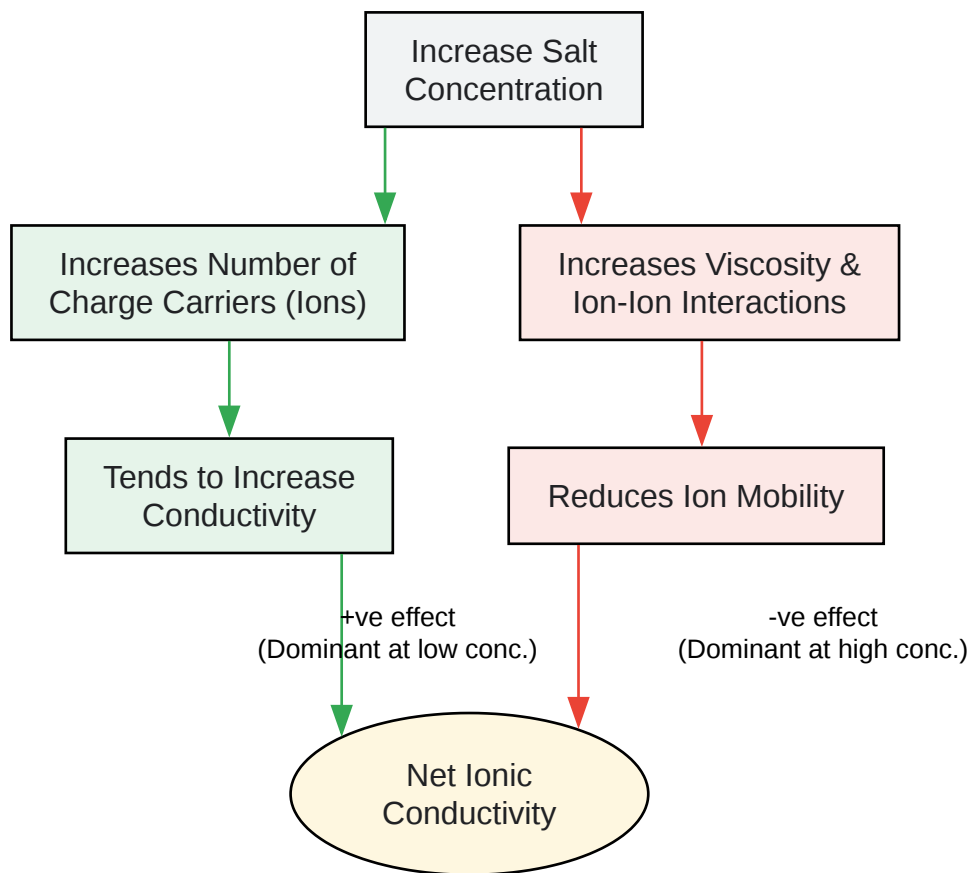
The ionic conductivity of NaPF_6 solutions is highly dependent on concentration. The relationship is typically non-monotonic, peaking at a certain concentration before decreasing due to factors like increased viscosity and ion pairing.[\[5\]](#)[\[6\]](#)

Table 1: Ionic Conductivity of NaPF_6 in EC:DEC (1:1 v/v) at 25°C

Concentration (M)	Ionic Conductivity (mS/cm)	Viscosity (mPa·s)
0.25	~4.4	2.9
0.50	7.4 [4]	3.4
1.00	8.8 [4]	4.8
1.50	8.5 [4]	7.2
2.00	7.2 [4]	11.1
Data sourced from related studies for illustrative purposes. [4]		

Visualizations

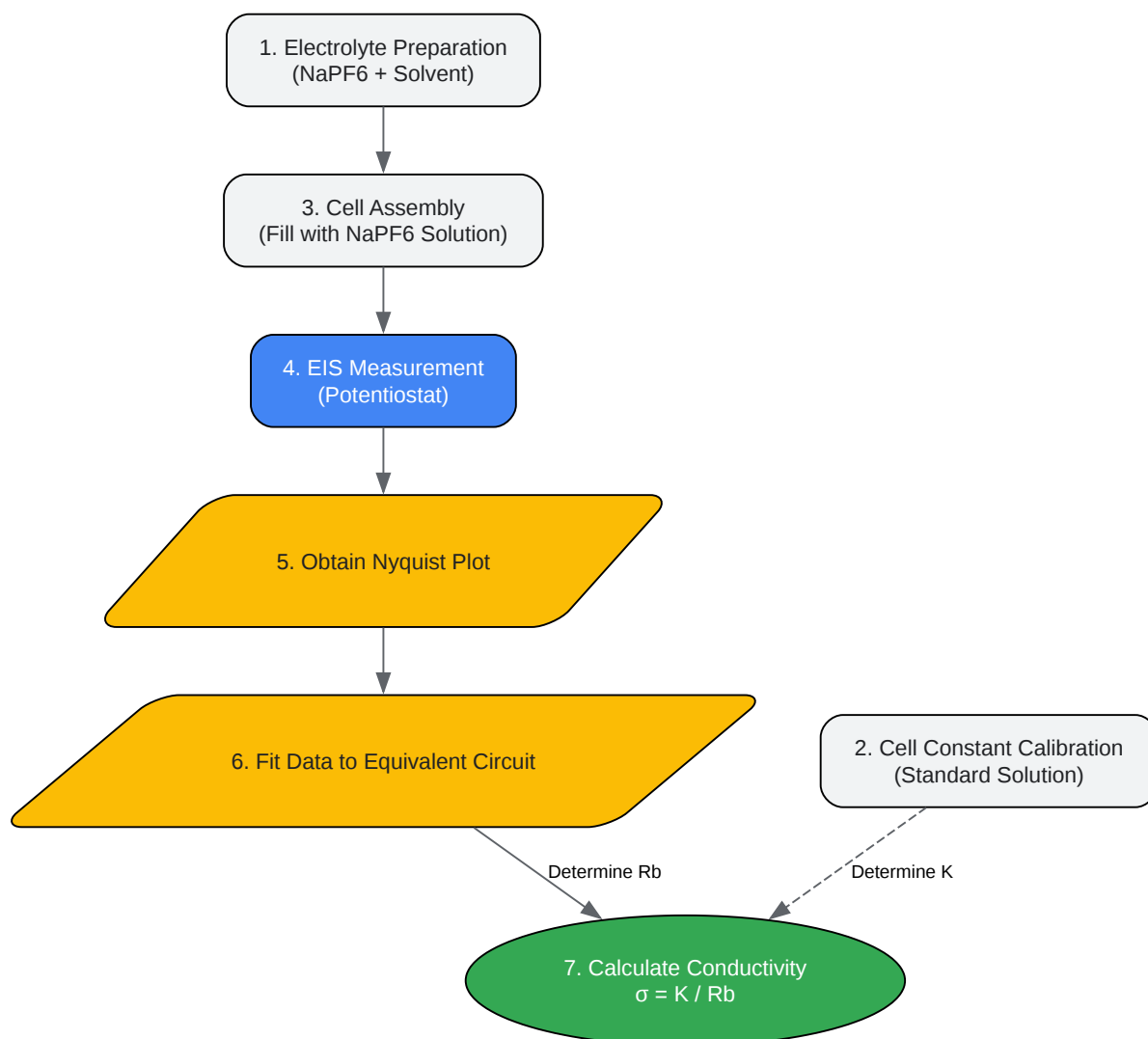
Logical Relationships



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Caption: Factors influencing ionic conductivity with increasing salt concentration.

Experimental Workflow



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Caption: Workflow for ionic conductivity measurement using EIS.

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